

Preparing "Apoptosis inducer 11" stock solution for experiments

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Compound of Interest

Compound Name: *Apoptosis inducer 11*

Cat. No.: *B12384113*

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Application Notes and Protocols for Apoptosis Inducer 11

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of "**Apoptosis inducer 11**" (also referred to as compound 3u) stock solutions for in vitro experiments. The information is based on the findings from the primary literature, specifically the work of Barreca et al. (2023).

Product Information and Quantitative Data

"**Apoptosis inducer 11**" is a pyrrolo[3',4':3,4]cyclohepta[1,2-d][1][2]oxazole derivative that has been identified as a potent inducer of apoptosis in non-Hodgkin lymphoma cell lines. It functions by triggering the mitochondrial pathway of apoptosis and inducing a G2/M cell cycle arrest.

Property	Value	Source
Compound Name	Apoptosis inducer 11 (compound 3u)	MedchemExpress
Chemical Name	1-(4-methoxybenzyl)-3-(3,4,5-trimethoxyphenyl)-1,4-dihydro-5H-pyrrolo[3',4':3,4]cyclohepta[1,2-d][1][2]oxazol-5-one	Barreca et al., 2023
Molecular Formula	C ₃₀ H ₂₈ N ₂ O ₆	Barreca et al., 2023
Molecular Weight	512.55 g/mol	Barreca et al., 2023
Physical Appearance	Pale yellow solid	Barreca et al., 2023
Primary Solvent	Dimethyl sulfoxide (DMSO)	Barreca et al., 2023

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of Apoptosis Inducer 11

This protocol describes the preparation of a 10 mM stock solution of "Apoptosis inducer 11" in DMSO.

Materials:

- "Apoptosis inducer 11" (solid powder)
- Anhydrous/molecular sieve-dried dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated micropipettes and sterile tips
- Analytical balance
- Vortex mixer

Procedure:

- Equilibration: Allow the vial of "**Apoptosis inducer 11**" to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out 5.13 mg of "**Apoptosis inducer 11**" powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
 - Calculation: To prepare a 10 mM (0.01 mol/L) solution in 1 mL (0.001 L), you need 0.01 mmol of the compound.
 - Mass (mg) = Molarity (mol/L) * Volume (L) * Molecular Weight (g/mol) * 1000 (mg/g)
 - Mass (mg) = 0.01 mol/L * 0.001 L * 512.55 g/mol * 1000 mg/g = 5.1255 mg
- Dissolution: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the compound.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A brief sonication in a water bath can be used to aid dissolution if necessary.
- Aliquoting: For ease of use and to minimize freeze-thaw cycles, aliquot the 10 mM stock solution into smaller volumes (e.g., 20 μ L) in sterile, light-protected microcentrifuge tubes.
- Storage: Store the aliquoted stock solutions at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 1 year). Avoid repeated freeze-thaw cycles.

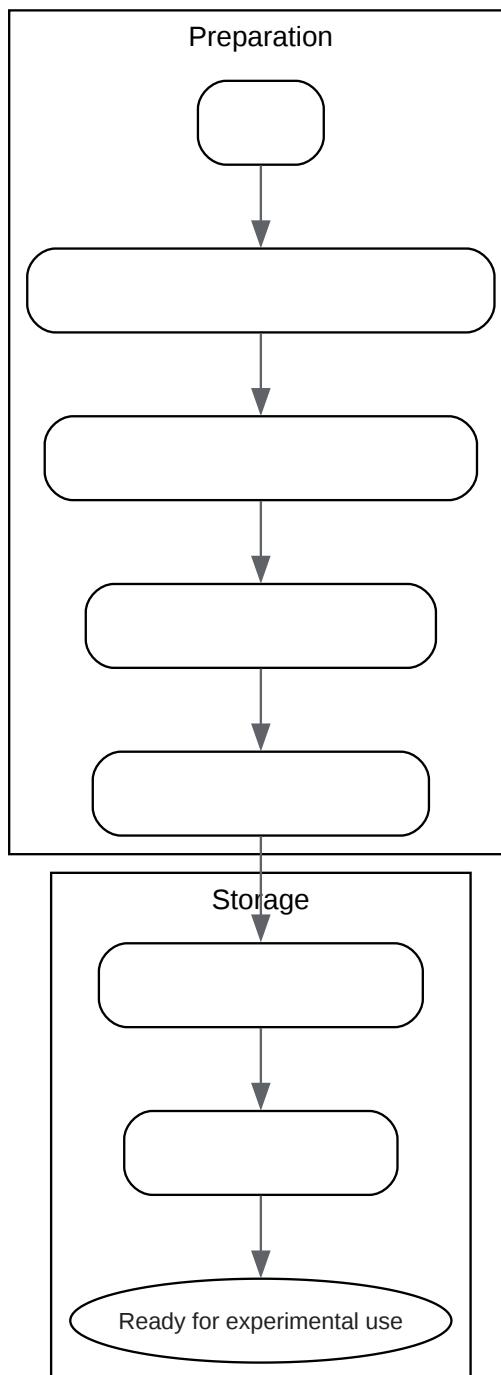
Quality Control:

- Ensure the solid is fully dissolved before use. If precipitation is observed upon thawing, warm the tube to 37°C and vortex to redissolve.
- The final concentration of DMSO in the cell culture medium should be kept low (typically \leq 0.5%) to avoid solvent-induced cytotoxicity. Prepare a vehicle control with the same final concentration of DMSO for all experiments.

Visualizations

Experimental Workflow: Stock Solution Preparation

Workflow for Preparing Apoptosis Inducer 11 Stock Solution

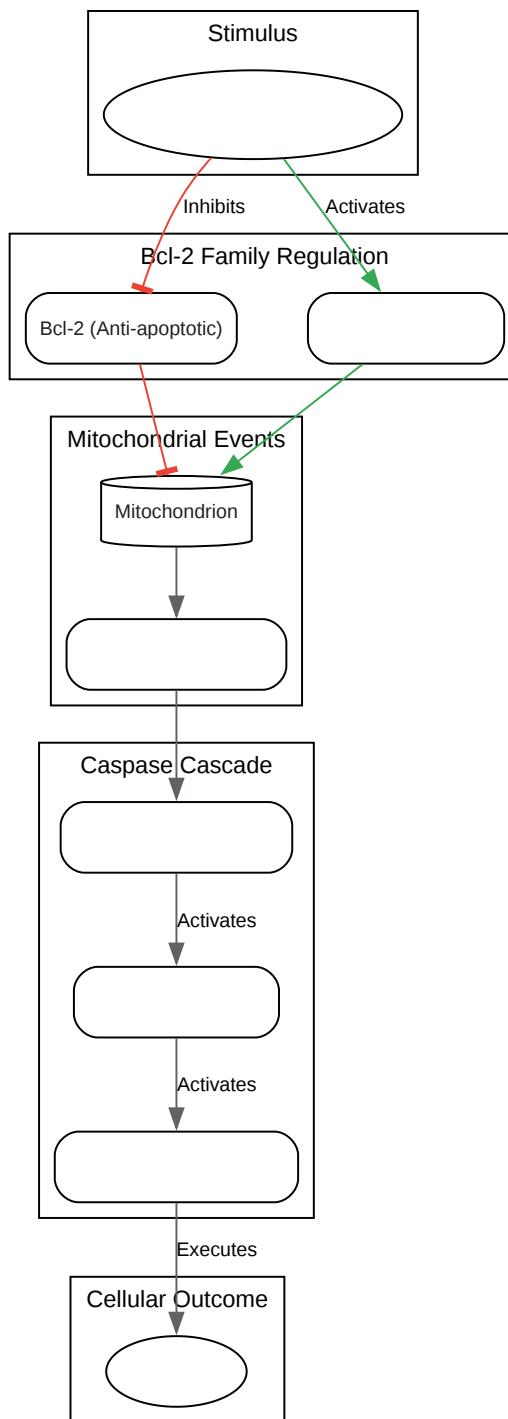


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Caption: Workflow for preparing a 10 mM stock solution of **Apoptosis inducer 11**.

Signaling Pathway: Mitochondrial Apoptosis Induced by Apoptosis Inducer 11

Proposed Mitochondrial Apoptosis Pathway of Apoptosis Inducer 11

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Caption: Mitochondrial apoptosis pathway initiated by **Apoptosis inducer 11**.

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References

- 1. Identification of pyrrolo[3',4':3,4]cyclohepta[1,2-d][1,2]oxazoles as promising new candidates for the treatment of lymphomas - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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